Spectroscopic Characterization of 3-Hydroxy-2,5-dimethylbenzonitrile: A Predictive and Methodological Guide

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Compound of Interest

Compound Name:	*3-Hydroxy-2,5-dimethylbenzonitrile*
Cat. No.:	*B13922669*

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Abstract

This technical guide provides a comprehensive overview of the anticipated spectroscopic profile of **3-Hydroxy-2,5-dimethylbenzonitrile**. As experimental data for this specific isomer is not readily available in established spectroscopic databases, this document leverages established principles of nuclear magnetic resonance (NMR), infrared (IR) spectroscopy, and mass spectrometry (MS) to predict its characteristic spectral features. By drawing parallels with closely related isomers and foundational spectroscopic theory, this guide serves as a robust predictive framework and a methodological resource for researchers, scientists, and professionals in drug development who may encounter this molecule. The protocols and interpretive logic detailed herein are designed to be self-validating, providing a clear pathway for the empirical analysis of this compound.

Introduction: The Significance of Spectroscopic Interrogation

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3-Hydroxy-2,5-dimethylbenzonitrile is a substituted aromatic compound with potential applications as a building block in medicinal chemistry and materials science. Its precise structure, featuring a hydroxyl group, a nitrile moiety, and two methyl substituents on the benzene ring, dictates its chemical reactivity and physical properties. Unambiguous structural confirmation is paramount for any downstream application, and this is achieved through a combination of spectroscopic techniques.

This guide will present a detailed, predictive analysis of the ^{1}H NMR, ^{13}C NMR, IR, and mass spectra of **3-Hydroxy-2,5-dimethylbenzonitrile**. The causality behind the predicted spectral features will be thoroughly explained, grounding the predictions in the fundamental principles of each technique and comparative data from analogous structures.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Elucidating the Carbon-Hydrogen Framework

NMR spectroscopy is the most powerful tool for determining the precise connectivity of atoms in a molecule. By analyzing the chemical shifts, coupling constants, and integration of signals in ^{1}H and ^{13}C NMR spectra, a complete picture of the molecular structure can be assembled.

Predicted ^{1}H NMR Spectrum

The ^{1}H NMR spectrum of **3-Hydroxy-2,5-dimethylbenzonitrile** is expected to exhibit distinct signals corresponding to the aromatic protons, the hydroxyl proton, and the protons of the two methyl groups. The predicted chemical shifts are influenced by the electron-donating and -withdrawing effects of the substituents on the aromatic ring.

Table 1: Predicted ^{1}H NMR Data for **3-Hydroxy-2,5-dimethylbenzonitrile**

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Proton	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration
Aromatic-H (H4)	~7.2	Singlet	1H
Aromatic-H (H6)	~7.0	Singlet	1H
Hydroxyl-OH	5.0 - 6.0 (variable)	Broad Singlet	1H
Methyl-CH_3 (C2)	~2.3	Singlet	3H
Methyl-CH_3 (C5)	~2.2	Singlet	3H

Rationale for Predictions:

- Aromatic Protons: The two aromatic protons are in different chemical environments. The proton at C4 is ortho to the electron-withdrawing nitrile group and meta to the electron-donating hydroxyl and methyl groups. The proton at C6 is ortho to a methyl group and meta to the nitrile and hydroxyl groups. This will result in two distinct singlets, with the C4 proton likely being slightly downfield.
- Hydroxyl Proton: The chemical shift of the phenolic hydroxyl proton is highly dependent on concentration and solvent, and it will appear as a broad singlet that can be exchanged with D_2O.
- Methyl Protons: The two methyl groups are not chemically equivalent and are expected to show two separate singlets.

Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum will provide information on all the carbon atoms in the molecule.

Table 2: Predicted ^{13}C NMR Data for **3-Hydroxy-2,5-dimethylbenzonitrile**

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Carbon	Predicted Chemical Shift (δ, ppm)
C-CN	~118
C-OH	~155
C-CH_3 (C2)	~125
C-CH_3 (C5)	~135
C-H (C4)	~130
C-H (C6)	~120
C1	~115
Methyl-CH_3 (C2)	~15
Methyl-CH_3 (C5)	~20

Rationale for Predictions:

- Quaternary Carbons: The carbon bearing the nitrile group (C1) and the hydroxyl group (C3), as well as the carbons with the methyl groups (C2, C5), will appear as distinct quaternary signals. The carbon attached to the electronegative oxygen of the hydroxyl group will be the most downfield. The nitrile carbon will also be significantly downfield.
- Aromatic CH Carbons: The two aromatic carbons bonded to hydrogen will have chemical shifts in the typical aromatic region.
- Methyl Carbons: The two methyl carbons will appear in the aliphatic region of the spectrum.

Experimental Protocol for NMR Data Acquisition

- Sample Preparation: Dissolve approximately 10-20 mg of **3-Hydroxy-2,5-dimethylbenzonitrile** in 0.6-0.8 mL of a suitable deuterated solvent (e.g., $CDCl_3$, DMSO-d_6). Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- ^1H NMR Acquisition: Acquire the spectrum on a 400 MHz or higher field NMR spectrometer. A standard pulse sequence with a 30° pulse angle and a relaxation delay of 1-2 seconds is typically sufficient.

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- ^{13}C NMR Acquisition: Acquire the spectrum using a proton-decoupled pulse sequence to obtain singlets for all carbon signals. A longer acquisition time and a larger number of scans will be necessary due to the lower natural abundance of ^{13}C.
- Data Processing: Process the raw data (Free Induction Decay) by applying a Fourier transform. Phase and baseline correct the resulting spectrum. Integrate the signals in the ^{1}H NMR spectrum and reference the chemical shifts to TMS.

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule. The absorption of infrared radiation at specific frequencies corresponds to the vibrational modes of different bonds.

Table 3: Predicted IR Absorption Bands for **3-Hydroxy-2,5-dimethylbenzonitrile**

Functional Group	Predicted Wavenumber (cm^{-1})	Intensity
O-H stretch (phenolic)	3200-3600	Strong, Broad
C-H stretch (aromatic)	3000-3100	Medium
C-H stretch (aliphatic)	2850-3000	Medium
C≡N stretch (nitrile)	2220-2260	Strong, Sharp
C=C stretch (aromatic)	1450-1600	Medium-Strong

Rationale for Predictions:

- The broad O-H stretching band is characteristic of a phenolic hydroxyl group.
- The sharp, strong absorption around 2230 cm^{-1} is a definitive indicator of the nitrile functional group.
- Aromatic and aliphatic C-H stretching vibrations will be present in their expected regions.

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- Multiple bands in the 1450-1600 cm^{-1} region will correspond to the carbon-carbon double bond stretching of the aromatic ring.

Experimental Protocol for IR Data Acquisition

- Sample Preparation (ATR): Place a small amount of the solid sample directly onto the diamond crystal of an Attenuated Total Reflectance (ATR) accessory.
- Data Acquisition: Record the spectrum over the range of 4000-400 cm^{-1}. Co-add multiple scans (e.g., 16 or 32) to improve the signal-to-noise ratio.
- Background Correction: A background spectrum should be recorded and automatically subtracted from the sample spectrum.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides information about the molecular weight of a compound and its fragmentation pattern upon ionization, which can further aid in structural elucidation.

Predicted Mass Spectrum

In an electron ionization (EI) mass spectrum, **3-Hydroxy-2,5-dimethylbenzonitrile** is expected to show a prominent molecular ion peak ($M^{+\cdot}$) and several characteristic fragment ions.

Table 4: Predicted Key Mass-to-Charge Ratios (m/z) for **3-Hydroxy-2,5-dimethylbenzonitrile**

m/z	Predicted Fragment	Significance
147	$[C_9H_9NO]^{+\cdot}$	Molecular Ion ($M^{+\cdot}$)
132	$[M - CH_3]^+$	Loss of a methyl group
118	$[M - HCN]^{+\cdot}$	Loss of hydrogen cyanide
104	$[M - CO - H]^+$	Loss of carbon monoxide and a hydrogen atom

Rationale for Predictions:

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- Molecular Ion: The molecular weight of C_9H_9NO is 147.17 g/mol , so the molecular ion peak is expected at m/z 147.
- Fragmentation: The fragmentation pattern will be influenced by the stability of the resulting ions. The loss of a methyl group is a common fragmentation pathway for methylated aromatic compounds. The loss of small, stable neutral molecules like HCN and CO is also anticipated.

Experimental Protocol for Mass Spectrometry Data Acquisition

- Sample Introduction: Introduce a dilute solution of the compound into the mass spectrometer via a suitable inlet system, such as direct infusion or gas chromatography (GC-MS).
- Ionization: Utilize electron ionization (EI) at 70 eV to induce fragmentation.
- Mass Analysis: Scan a mass range that includes the expected molecular weight (e.g., m/z 50-200).
- Data Analysis: Identify the molecular ion peak and analyze the fragmentation pattern to propose the structures of the major fragment ions.

Integrated Spectroscopic Analysis Workflow

The definitive characterization of **3-Hydroxy-2,5-dimethylbenzonitrile** relies on the synergistic interpretation of all spectroscopic data. The following workflow illustrates the logical progression from sample to confirmed structure.

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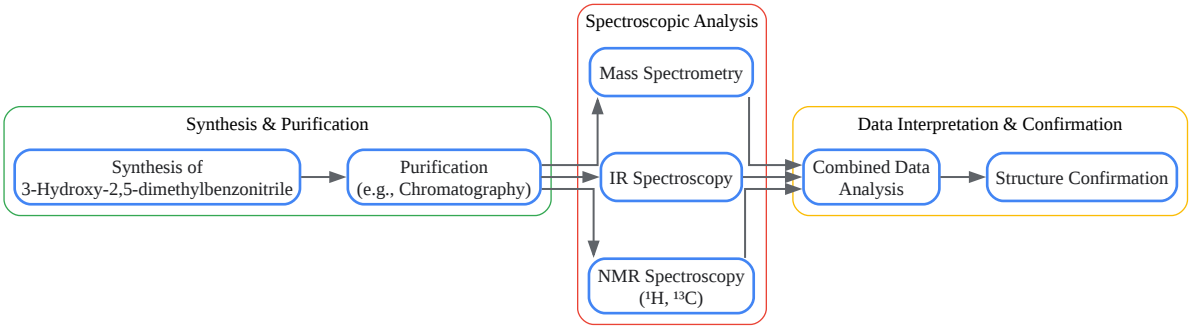

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Caption: Workflow for the spectroscopic characterization of **3-Hydroxy-2,5-dimethylbenzonitrile**.

Conclusion

While experimental spectra for **3-Hydroxy-2,5-dimethylbenzonitrile** are not currently found in the public domain, a comprehensive and scientifically grounded prediction of its spectroscopic characteristics has been presented. This guide provides researchers with a clear set of expectations for the NMR, IR, and MS data for this compound, along with detailed methodologies for their acquisition and interpretation. This predictive framework, built upon the analysis of analogous compounds and fundamental principles, serves as a valuable tool for the identification and characterization of this and other novel chemical entities.

References

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- PubChem Compound Database: [Link]
- Spectral Database for Organic Compounds (SDBS): [Link]

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